

3-biphenyl-4'-fluoro-acetic acid chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-biphenyl-4'-fluoro-acetic acid

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An In-depth Technical Guide to 3-Biphenyl-4'-fluoro-acetic Acid

This technical guide provides a comprehensive overview of the chemical properties, structure, and potential synthetic methodologies for **3-biphenyl-4'-fluoro-acetic acid**. It is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Structure

3-Biphenyl-4'-fluoro-acetic acid, also known by its IUPAC name 2-[3-(4-fluorophenyl)phenyl]acetic acid, is an organic compound belonging to the biphenyl and carboxylic acid classes.^{[1][2]} Its structure consists of a biphenyl core where an acetic acid group is attached to the 3-position of one phenyl ring, and a fluorine atom is substituted at the 4'-position of the second phenyl ring.

Synonyms:

- [3-(4-fluorophenyl)phenyl]acetic acid^[1]
- [1,1'-Biphenyl]-3-acetic acid, 4'-fluoro-^[1]
- 2-(4'-Fluoro-[1,1'-biphenyl]-3-yl)acetic acid^[1]

Chemical Structure

The chemical structure is characterized by two phenyl rings linked together. The acetic acid moiety ($-\text{CH}_2\text{COOH}$) provides the acidic properties, while the fluorinated biphenyl group contributes to its lipophilicity and potential for specific biological interactions.

Physicochemical Properties

The key physicochemical properties of **3-biphenyl-4'-fluoro-acetic acid** are summarized in the table below. Data for properties such as melting point, boiling point, and solubility are not readily available in the provided search results.

Property	Value	Source
CAS Number	327107-49-3	[1][2]
Molecular Formula	$\text{C}_{14}\text{H}_{11}\text{FO}_2$	[1][2]
Molecular Weight	230.23 g/mol	[1][2]
IUPAC Name	2-[3-(4-fluorophenyl)phenyl]acetic acid	[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **3-biphenyl-4'-fluoro-acetic acid** was not found in the search results, a general preparation method for fluoro phenylacetic acids has been described. This method involves a diazotisation addition reaction followed by hydrolysis.[3] The raw materials for this general process are described as simple and readily available, with the reaction conditions being gentle.[3]

A common strategy for synthesizing biphenyl compounds is through cross-coupling reactions, such as the Suzuki coupling. A plausible synthetic route for **3-biphenyl-4'-fluoro-acetic acid** could involve:

- **Suzuki Coupling:** Reaction of a (3-functionalized-phenyl)boronic acid with a 1-fluoro-4-halobenzene (or vice-versa). The functional group on the first phenyl ring would be a precursor to the acetic acid moiety, such as a methyl group or an aldehyde.

- **Functional Group Transformation:** Conversion of the precursor group into the acetic acid side chain. For example, a methyl group could be brominated and then cyanated, followed by hydrolysis of the resulting nitrile to the carboxylic acid, a method analogous to the synthesis of other phenylacetic acids.[\[4\]](#)

A patent describes a general method for preparing fluoro phenylacetic acids which involves:

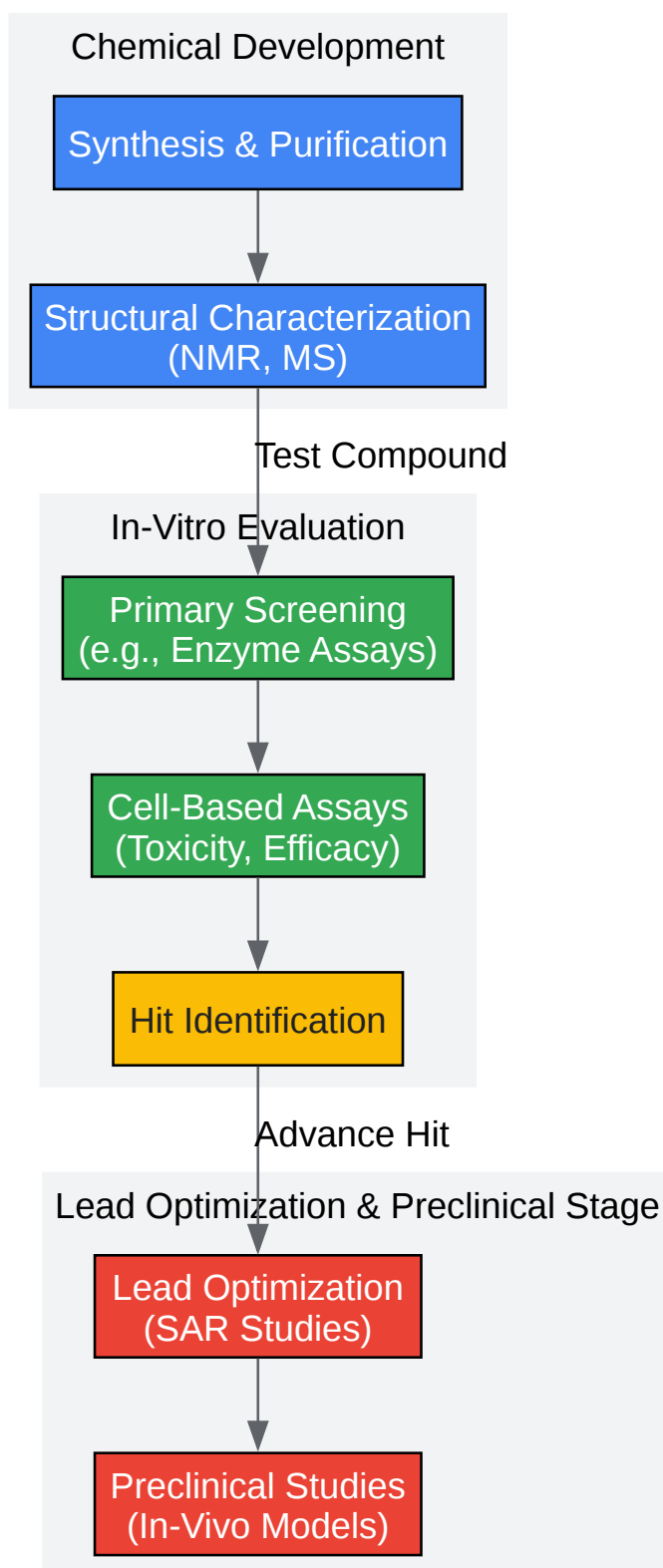
- **Step 1 (Diazotising Addition Reaction):** An aniline derivative is reacted with vinylidene chloride in the presence of an acid, a diazo reagent, a phase transfer catalyst, and a copper-series catalyst.[\[3\]](#)
- **Step 2 (Hydrolysis):** The resulting intermediate is then hydrolyzed under acidic conditions to yield the final fluoro phenylacetic acid product.[\[3\]](#)

Biological Activity and Signaling Pathways

There is no specific information in the search results detailing the biological activity or associated signaling pathways for **3-biphenyl-4'-fluoro-acetic acid**. However, derivatives of biphenylacetic acid have been investigated for various therapeutic applications.

- **Alzheimer's Disease:** A structurally related compound, 1-(3',4'-Dichloro-2-fluoro[1,1'-biphenyl]-4-yl)-cyclopropanecarboxylic acid (CHF5074), has been identified as a γ -secretase modulator, which reduces the formation of β -amyloid plaques associated with Alzheimer's disease.[\[5\]](#)
- **Anticancer Properties:** Other biphenylacetic acid derivatives have been reported to possess antiproliferative and antitumor properties against various cancer types.[\[6\]](#)

Given the biological activities of related compounds, **3-biphenyl-4'-fluoro-acetic acid** could be a candidate for screening in drug discovery programs. A generalized workflow for evaluating such a novel chemical entity is presented below.



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Caption: Generalized workflow for the evaluation of a novel chemical entity.

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References

- 1. 3-BIPHENYL-4'-FLUORO-ACETIC ACID | 327107-49-3 [amp.chemicalbook.com]
- 2. 3-Biphenyl-4'-fluoro-aceticacid-Molbase [molbase.com]
- 3. CN106928044A - A kind of preparation method of fluoro phenylacetic acid - Google Patents [patents.google.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. 1-(3',4'-Dichloro-2-fluoro[1,1'-biphenyl]-4-yl)-cyclopropanecarboxylic acid (CHF5074), a novel gamma-secretase modulator, reduces brain beta-amyloid pathology in a transgenic mouse model of Alzheimer's disease without causing peripheral toxicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [3-biphenyl-4'-fluoro-acetic acid chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270054#3-biphenyl-4-fluoro-acetic-acid-chemical-properties-and-structure]

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